

3-(Bromomethyl)-7-chlorobenzo[b]thiophene molecular structure and weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	3-(Bromomethyl)-7-chlorobenzo[b]thiophene
Cat. No.:	B138130

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An In-depth Technical Guide to 3-(Bromomethyl)-7-chlorobenzo[b]thiophene

This guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **3-(Bromomethyl)-7-chlorobenzo[b]thiophene**, a key intermediate in the development of pharmaceutical compounds. The information is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry.

Molecular Structure and Properties

3-(Bromomethyl)-7-chlorobenzo[b]thiophene is a heterocyclic compound featuring a benzo[b]thiophene core. This core structure is substituted with a chlorine atom at the 7-position and a bromomethyl group at the 3-position. Its chemical formula is C₉H₆BrClS.^{[1][2][3]} The presence of the reactive bromomethyl group makes it a valuable precursor in the synthesis of more complex molecules.^[2]

The structural formula is as follows:

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This compound is also known by several synonyms, including Sertaconazole EP Impurity B and 3-(bromomethyl)-7-chloro-1-benzothiophene.[2][3][4] It is typically found as an off-white or light beige solid.[2][4]

Quantitative Data Summary

The key physicochemical properties of **3-(Bromomethyl)-7-chlorobenzo[b]thiophene** are summarized in the table below for easy reference.

Property	Value	Source(s)
CAS Number	17512-61-7	[1][3][4]
Molecular Formula	C ₉ H ₆ BrClS	[1][3][4]
Molecular Weight	261.57 g/mol	[3][4][5]
Monoisotopic Mass	259.90621 Da	[3][6]
Appearance	Off-white to Light Beige Solid	[2][4]
Boiling Point	345.5 ± 27.0 °C (Predicted)	[2][4]
Density	1.693 ± 0.06 g/cm ³ (Predicted)	[1][4]
Storage Temperature	2-8°C	[2][4]

Applications in Drug Development

3-(Bromomethyl)-7-chlorobenzo[b]thiophene serves as a crucial intermediate in the synthesis of imidazole-based antifungal agents.[2][4][5] Its role as an impurity, specifically Sertaconazole EP Impurity B, highlights its importance in the quality control and analysis of the final active pharmaceutical ingredient, Sertaconazole.[2][4][6]

Experimental Protocols: Synthesis

A common method for the synthesis of **3-(bromomethyl)-7-chlorobenzo[b]thiophene** is through the bromination of 3-methyl-7-chlorobenzo[b]thiophene.[7][8] The following protocol is based on a method that utilizes a less toxic solvent compared to traditional methods involving carbon tetrachloride.[7]

Objective: To synthesize **3-(bromomethyl)-7-chlorobenzo[b]thiophene** via free-radical bromination.

Materials:

- 3-methyl-7-chlorobenzo[b]thiophene (substrate)
- N-bromosuccinimide (NBS) (brominating agent)
- Benzoyl peroxide (initiator)
- n-heptane (solvent)
- Reaction flask
- Stirring apparatus
- Heating mantle
- 200W light bulb for irradiation

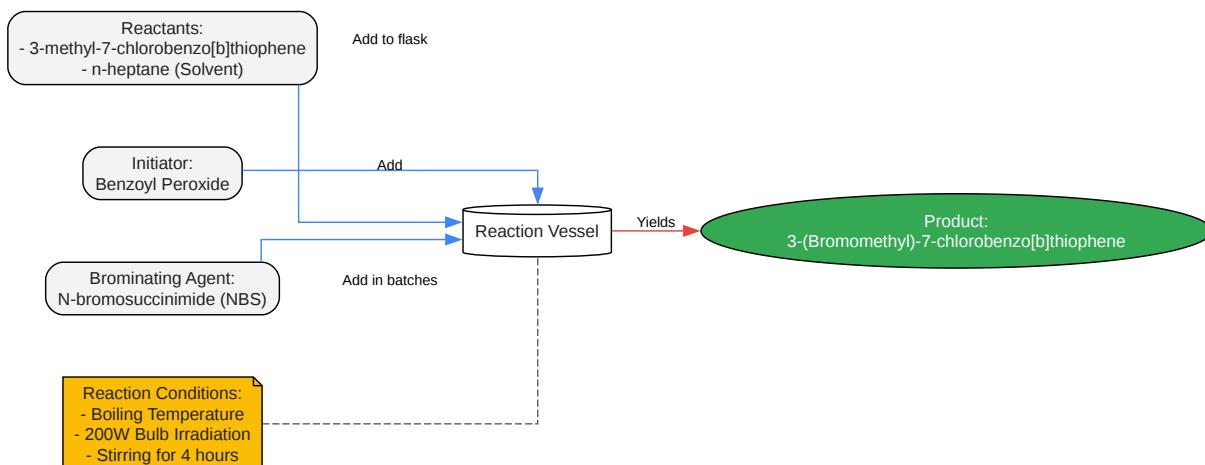
Procedure:

- Add 230g of n-heptane and 29.3g of 3-methyl-7-chlorobenzo[b]thiophene to a reaction flask equipped with a stirrer.[\[7\]](#)
- Begin stirring the mixture and irradiate the flask with a 200W light bulb.[\[7\]](#)
- Add 1.76g of benzoyl peroxide to the mixture.[\[7\]](#)
- Heat the reaction mixture to boiling.[\[7\]](#)
- Once boiling, add 29.89g of N-bromosuccinimide in batches.[\[7\]](#) The molar ratio of 3-methyl-7-chlorobenzo[b]thiophene to NBS should be approximately 1:1.05, and the molar ratio of the substrate to benzoyl peroxide should be about 1:0.05.[\[7\]](#)[\[8\]](#)
- After the addition of NBS is complete, continue to stir the reaction mixture under boiling conditions for 4 hours.[\[7\]](#)

- Upon completion of the reaction, the product, **3-(bromomethyl)-7-chlorobenzo[b]thiophene**, can be isolated and purified using standard laboratory techniques.

Visualized Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **3-(Bromomethyl)-7-chlorobenzo[b]thiophene**.



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Caption: Synthesis workflow for **3-(Bromomethyl)-7-chlorobenzo[b]thiophene**.

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- To cite this document: BenchChem. [3-(Bromomethyl)-7-chlorobenzo[b]thiophene molecular structure and weight]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b138130#3-bromomethyl-7-chlorobenzo-b-thiophene-molecular-structure-and-weight>

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